

2'-azido guanosine decomposition prevention

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Compound Focus: 2'-Azido guanosine

CAS No.: 60921-30-4

Cat. No.: S823923

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Stability and Storage FAQs

The core information on stability and storage conditions is summarized in the table below.

Question	Answer
What is the shelf life of the solid compound?	Stable for 2 years from the date of purchase when stored as supplied [1].
How should solutions be stored?	Solutions in DMSO or distilled water may be stored at -20°C for up to 1 month [1].
What is the recommended long-term storage temperature?	Store at -20°C or below [2].
Is the compound sensitive to light?	While not explicitly stated for the nucleoside, analogous azido-nucleotides are light-sensitive. It is good practice to minimize light exposure [3] [4].

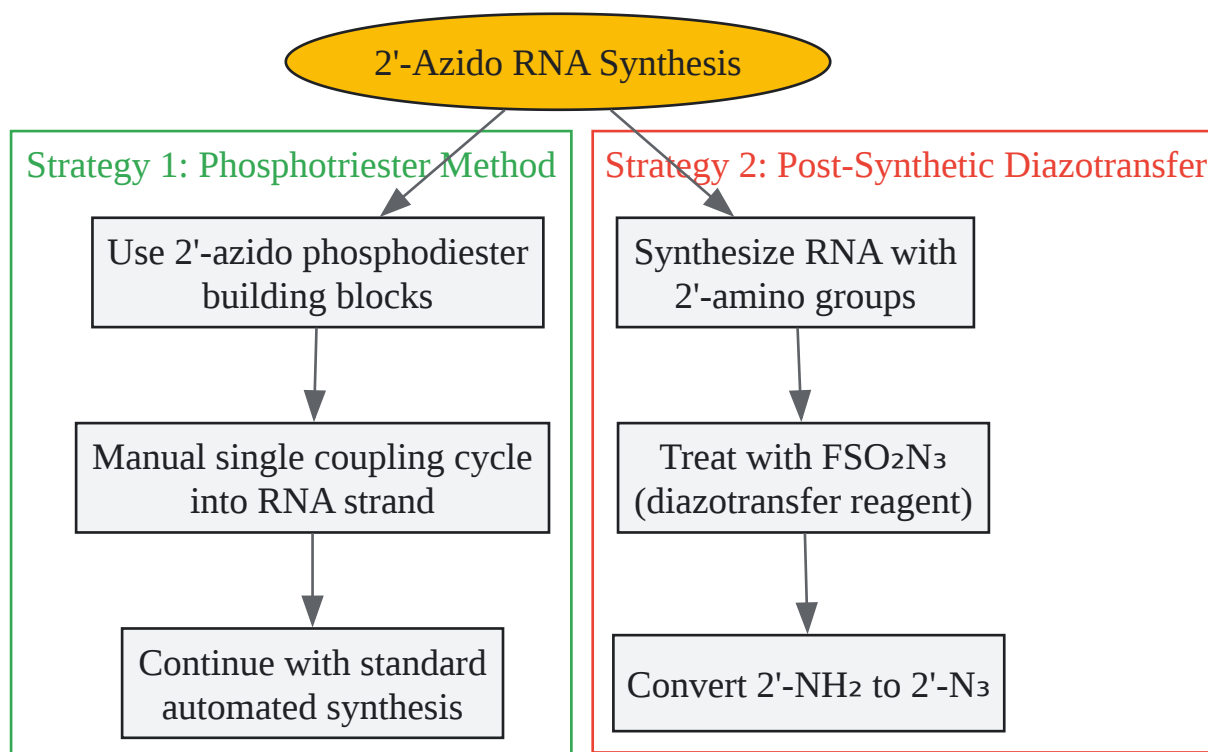
Handling & In-Use Procedures

For the compound in its triphosphate form (2'-azido-2'-deoxyguanosine-5'-Triphosphate), the supplier recommends a storage temperature of **-20°C or below** [2]. Always **centrifuge briefly before opening** vials

to prevent material loss, especially for small volumes (≤ 2 ml) [5].

Synthesis & Experimental Workflow

The synthesis of 2'-azido modified RNA is challenging because the azide group can react with the phosphite (P(III)) compounds used in standard RNA synthesis [3] [4]. The following diagram outlines the two main strategies to work around this issue.



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Troubleshooting Common Scenarios

Here are some specific issues and their solutions related to the use of **2'-azido guanosine** in experiments.

Scenario	Possible Cause & Solution
Low coupling yield during RNA synthesis	The 2'-azido group may be reacting with the phosphoramidites. Solution: Use the specialized phosphotriester method for incorporation [4] or the post-synthetic diazotransfer strategy [3].
Unexpected degradation of solutions	Solutions in DMSO or water may have been stored for too long or at incorrect temperatures. Solution: Prepare small, single-use aliquots, store at -20°C , and do not use aqueous solutions beyond one month [1].
Incomplete diazotransfer reaction (converting 2'-amino to 2'-azido RNA)	The reaction is slower for structured RNAs. Solution: For a 10 nt hairpin RNA, use 150 mM FSO₂N₃ with a reaction time of 24 hours to achieve full conversion [3].

Key Takeaways for Your Guide

- **Stability is Time and Temperature Dependent:** The solid form is stable for years, but solutions have a much shorter lifespan.
- **Synthesis Requires Special Methods:** Standard phosphoramidite chemistry can degrade the compound; use recommended workarounds.
- **Handle with Care:** Consistent cold storage and protection from light are simple but critical best practices.

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References

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5. 3'-Azido-2',3'-ddGTP, Guanosines [jenabioscience.com]

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